

Elacestrant safety profile versus standard care

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Compound Focus: Elacestrant

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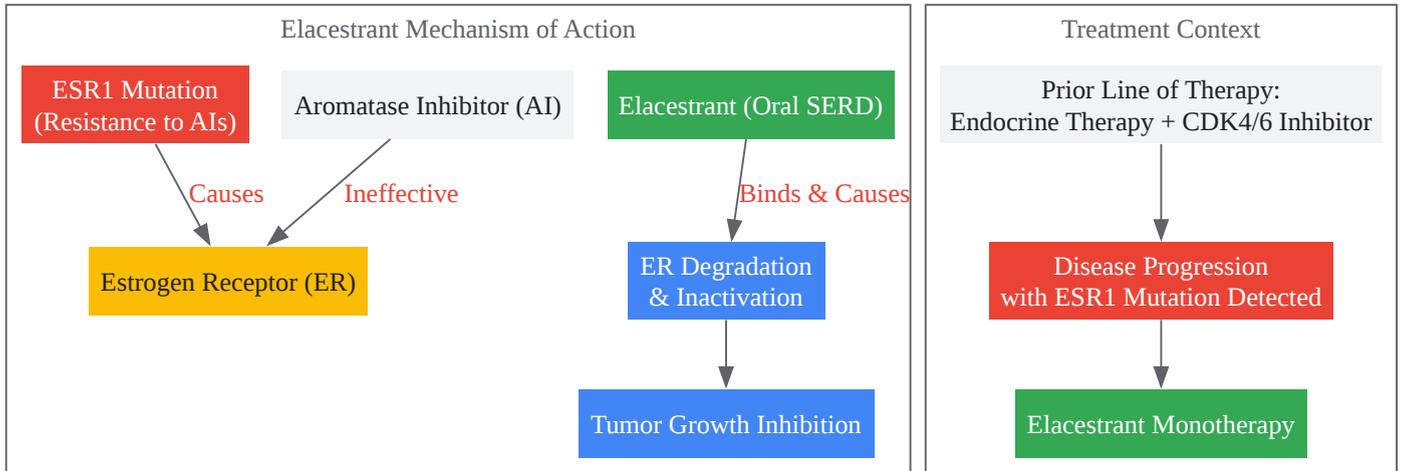
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Mechanism of Action and Key Differentiators

Elacestrant is an oral Selective Estrogen Receptor Degradator (SERD). Its mechanism differs from other agents in its class:

- **Pure SERDs vs. Elacestrant:** Imlunestrant, another oral SERD, is characterized as a "pure ER antagonist and degrader." In contrast, **elacestrant** possesses both SERM- and SERD-like properties [1].
- **Overcoming Resistance:** Preclinical studies show **elacestrant** is effective in overcoming resistance to CDK4/6 inhibitors [2]. It is particularly effective against tumors with acquired **ESR1 mutations**, a common resistance mechanism to aromatase inhibitors [2] [3].

The following diagram illustrates the mechanism of action of **elacestrant** and its role in the treatment sequence.



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Combination Therapy Safety (ELEVATE Trial)

The ELEVATE trial evaluates **elacestrant** as an endocrine therapy backbone combined with other targeted agents [4] [5]. The safety profile of these combinations is consistent with the known profiles of each individual drug.

Therapy Combination	Recommended Phase 2 Dose	Common TEAEs	Grade ≥3 TEAEs
Elacestrant + Ribociclib (CDK4/6 inhibitor)	Elacestrant 345 mg + Ribociclib 400 mg daily [5]	Consistent with known profiles of each drug combined with SOC ET [5]	Consistent with known profiles of each drug combined with SOC ET [5]
Elacestrant + Everolimus (mTOR inhibitor)	Elacestrant 345 mg + Everolimus 7.5 mg daily [5]	Consistent with known profiles of each drug combined with SOC ET [5]	Consistent with known profiles of each drug combined with SOC ET [5]

Detailed Efficacy Data from EMERALD

Further analysis from the EMERALD trial confirms the consistent benefit of **elacestrant** across different patient subgroups, which is critical for researchers and clinicians [3] [6].

- **Benefit Across ESR1 Mutation Variants:** The PFS benefit was maintained across common ESR1 mutation variants, including **D538G** and **Y537S/N** [3] [6].
- **Efficacy Regardless of Mutation Abundance (VAF):** **Elacestrant** improved PFS over SOC regardless of whether the ESR1 variant allele fraction (VAF) was high ($\geq 1.2\%$) or low ($< 1.2\%$) [3] [6].
- **Activity with Co-existing PIK3CA Mutations:** In tumors with coexisting ESR1 and PIK3CA mutations, **elacestrant** still provided a significantly longer median PFS (5.45 months) compared to SOC (1.94 months), suggesting it can be used before targeting the PI3K/AKT pathway [3] [6].

Key Experimental Protocols

For professionals, the methodologies of the key trials cited are as follows:

- **Phase 3 EMERALD Trial (NCT03778931):** An international, multicenter, randomized, open-label study. Patients with ER+/HER2- mBC who had 1-2 prior lines of ET and mandatory prior CDK4/6 inhibitor use were randomized 1:1 to **elacestrant** or SOC (investigator's choice of fulvestrant or an aromatase inhibitor). The primary endpoint was PFS in all patients and in the subgroup with ESR1 mutations [3] [6].
- **Phase 1b/2 ELEVATE Study (NCT05563220):** An open-label, umbrella trial. It comprises multiple treatment arms evaluating **elacestrant** in combination with CDK4/6 inhibitors (abemaciclib, palbociclib, ribociclib) and with inhibitors of the PI3K/AKT/mTOR pathway (alpelisib, capivasertib, everolimus). The study aims to determine the recommended Phase 2 dose and evaluate the safety and efficacy of these combinations [4] [5].
- **Post-Marketing Safety Analysis:** A retrospective pharmacovigilance study analyzing data from the FDA Adverse Event Reporting System (FAERS). Reports from 2023 where **elacestrant** was the primary suspected drug were included. Disproportionality analysis was performed using Reporting Odds Ratio and Proportional Reporting Ratio to identify significant safety signals [2].

Conclusion for Research and Development

The data positions **elacestrant** as a viable and effective oral SERD, especially in patients with ESR1-mutated tumors progressing on prior ET and CDK4/6 inhibitors. Its manageable safety profile and efficacy as

a monotherapy backbone support its investigation in earlier lines of therapy and in novel combinations.

Ongoing trials like **ELEGANT** are actively exploring the use of **elacestrant** in the high-risk early breast cancer setting, which could significantly expand its therapeutic application [7].

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